

# Application Notes and Protocols for Measuring the Ignitability of Electrical Cables

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These application notes provide a detailed overview of the standardized experimental setups and protocols for assessing the **ignitability** and flammability characteristics of electrical cables. Understanding these properties is crucial for ensuring fire safety and compliance with regulatory standards in various applications, from industrial installations to consumer electronics. The following sections detail the methodologies for key experiments, present data in a structured format, and visualize the experimental workflows.

## Introduction to Cable Ignitability Testing

The **ignitability** of an electrical cable is a critical parameter in fire hazard assessment. It determines how readily a cable will ignite and contribute to the spread of fire. Various standardized tests have been developed to quantify the reaction of cables to fire under controlled conditions. These tests can be broadly categorized into small-scale tests on single cables and large-scale tests on bunched or grouped cables. The choice of test method often depends on the intended application of the cable and the specific regulatory requirements.

Key parameters measured in these tests include:

- **Time to Ignition (TTI):** The time it takes for a cable to ignite when exposed to a specific heat source.
- **Flame Spread:** The extent and speed at which flames propagate along the cable.

- Heat Release Rate (HRR): The amount of heat energy released per unit of time during combustion.
- Smoke Production: The quantity and density of smoke generated during a fire.

## Key Experimental Protocols

### Single Flame Source Test (IEC 60332-1-2)

This test evaluates the resistance of a single vertical electrical or optical fiber cable to flame propagation.<sup>[1][2]</sup> It is a fundamental test for assessing the basic fire performance of a cable.

Experimental Protocol:

- Apparatus:
  - A metallic enclosure (test chamber) with specified dimensions (e.g., 1200 mm high, 300 mm wide, 450 mm deep) to shield the test from drafts.<sup>[3]</sup>
  - A 1 kW pre-mixed flame ignition source (e.g., a Bunsen burner) with a specified burner tube and gas flow rate.<sup>[1]</sup>
  - Clamps to hold the cable specimen in a vertical position.
  - A timer and measuring scale.
- Sample Preparation:
  - A 600 mm long sample of the finished cable is used.<sup>[3][4][5]</sup>
- Procedure:
  - The cable specimen is mounted vertically in the center of the test chamber.<sup>[3][4]</sup>
  - The flame is applied to the lower end of the cable at a 45-degree angle for a specified duration, which depends on the cable diameter.<sup>[6]</sup>
  - After the application of the flame, the self-extinguishing properties of the cable are observed.<sup>[4]</sup>

- The extent of charring or damage along the cable is measured from the lower edge of the top clamp.[3][5]
- Pass/Fail Criteria:
  - The cable is considered to have passed the test if, after the flame is removed, the fire extinguishes itself and the charred or damaged portion does not extend to within 50 mm of the lower edge of the upper clamp.[4][6][7]

## Vertical-Tray Flame Test for Bunched Cables (UL 1685)

This large-scale test evaluates the flame propagation and smoke release characteristics of electrical and optical-fiber cables arranged in a vertical tray, simulating a real-world installation scenario.[8][9][10]

### Experimental Protocol:

- Apparatus:
  - A vertical test chamber.[8][9]
  - A steel ladder cable tray (typically 8 feet long).[8][9]
  - A ribbon burner with a specified gas and air mixture, providing a power output of 70,000 Btu/hr.[8]
  - Smoke measurement system (photocell and light source) to determine smoke density.[4]
- Sample Preparation:
  - Multiple cable samples are attached to the vertical tray in a single layer, spaced half a cable diameter apart.[8]
- Procedure:
  - The cable tray is mounted vertically inside the test chamber.[8][9]

- The ribbon burner is positioned horizontally at a specific distance from the cable samples. [8][9]
- The flame is applied for a duration of 20 minutes and then extinguished. [8][9]
- During the test, flame spread along the cables is observed, and smoke release is continuously measured. [9]
- Acceptance Criteria:
  - Flame Spread: The char height on the cables must be less than 8 feet. [9][10]
  - Smoke Release: The total smoke released should be 95 square meters or less, and the peak smoke release rate should be 0.25 m<sup>2</sup>/s or less. [9][10][11]

## Cone Calorimeter Test (ASTM E1354)

The cone calorimeter is a bench-scale instrument used to determine the fundamental flammability characteristics of materials, including cable components. [12][13] It provides quantitative data on heat release rate, time to ignition, and smoke production under well-controlled conditions. [12][14]

### Experimental Protocol:

- Apparatus:
  - A conical radiant electric heater that applies a uniform heat flux to the sample. [12]
  - A load cell to measure the mass loss of the sample during the test. [12]
  - An oxygen consumption measurement system to calculate the heat release rate based on the principle that for most materials, a constant amount of heat is released per unit mass of oxygen consumed. [12][13]
  - A spark igniter to ignite the gases emitted from the sample. [12]
  - A smoke measuring system.

- Sample Preparation:
  - Small, flat samples of the cable material (e.g., insulation or jacket) or short lengths of the entire cable are prepared, typically 100 mm x 100 mm.[15]
- Procedure:
  - The sample is placed horizontally on the load cell under the conical heater.
  - The sample is exposed to a predetermined level of radiant heat flux.
  - The spark igniter is positioned above the sample to ignite the pyrolysis gases.
  - The time to ignition is recorded.
  - Throughout the test, the mass of the sample, the oxygen concentration in the exhaust gas, and the smoke density are continuously measured.[12]
- Data Analysis:
  - The heat release rate (HRR) is calculated from the oxygen consumption data.
  - The total heat released (THR) is determined by integrating the HRR over time.
  - The effective heat of combustion and smoke production rate are also calculated.

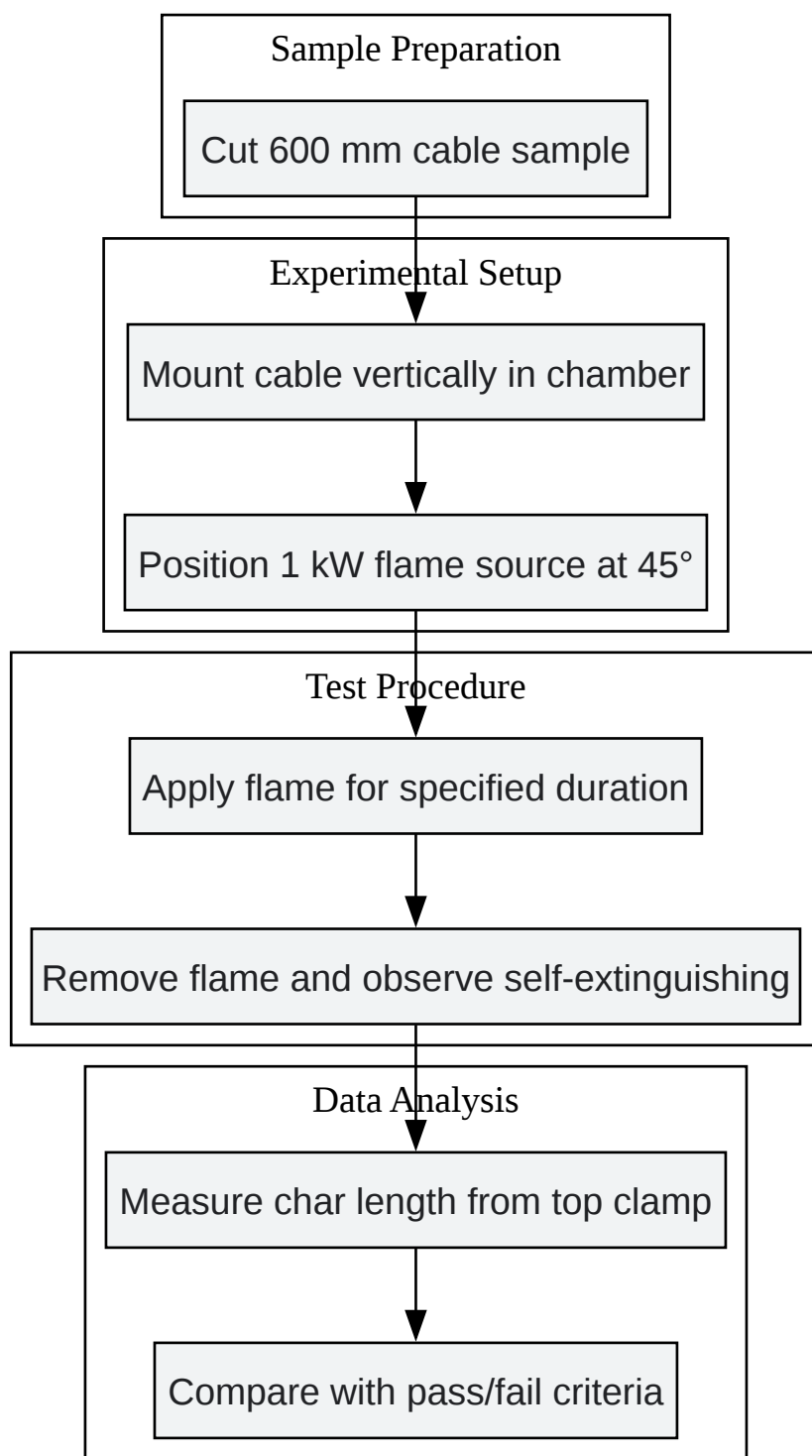
## Data Presentation

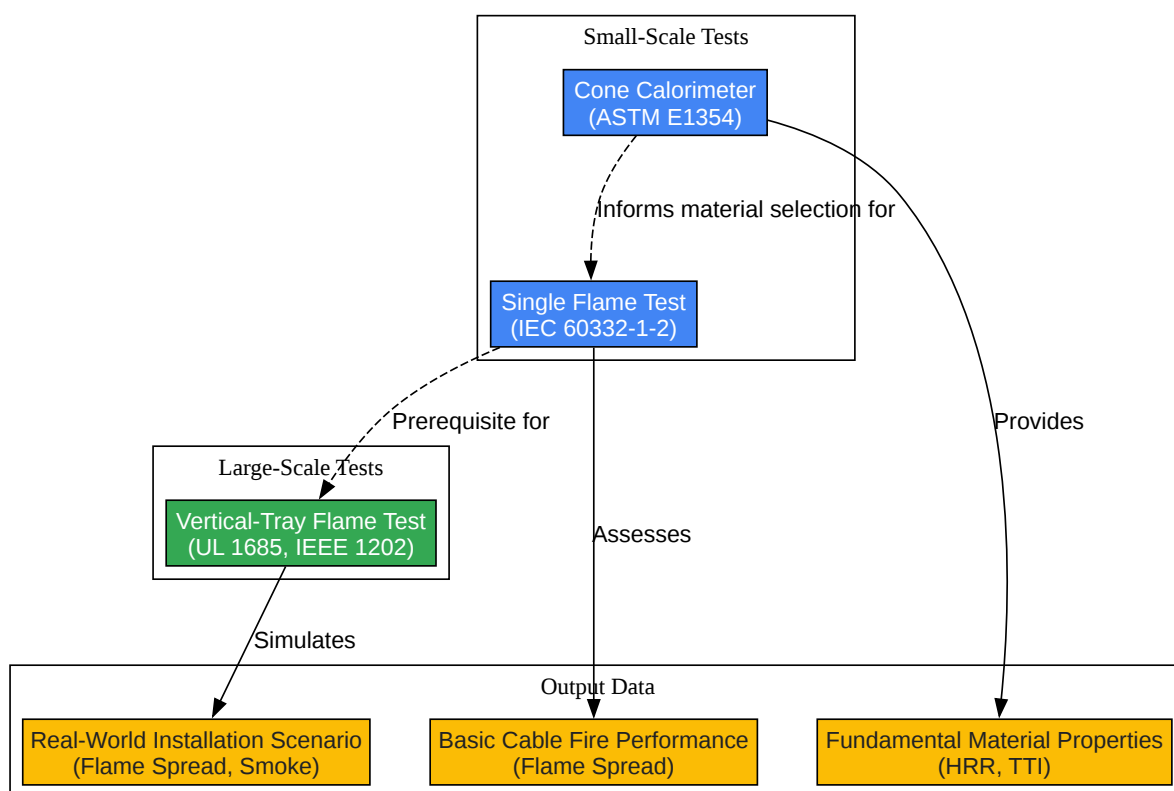
The quantitative data obtained from these tests are summarized in the table below for easy comparison of different cable types or materials.

Parameter	IEC 60332-1-2	UL 1685	Cone Calorimeter (ASTM E1354)
Primary Measurement	Flame Propagation	Flame Propagation & Smoke Release	Heat Release Rate & Ignitability
Sample Configuration	Single Vertical Cable	Bunched Vertical Cables in Tray	Horizontal Material Sample/Cable Section
Ignition Source	1 kW Pre-mixed Flame	70,000 Btu/hr Ribbon Burner	Conical Radiant Heater
Key Quantitative Data	Char Length (mm)	Char Height (ft), Total Smoke Released (m <sup>2</sup> ), Peak Smoke Release Rate (m <sup>2</sup> /s)	Time to Ignition (s), Peak Heat Release Rate (kW/m <sup>2</sup> ), Total Heat Released (MJ/m <sup>2</sup> ), Smoke Production Rate (m <sup>2</sup> /s)
Typical Pass Value	Char length < 50 mm from top clamp	Char height < 8 ft, Total Smoke < 95 m <sup>2</sup> , Peak Smoke Rate < 0.25 m <sup>2</sup> /s	Varies by application and material

## Visualization of Experimental Workflows and Relationships

### Experimental Workflow for IEC 60332-1-2





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